

MQA-P: An In-depth Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MQA-P

Cat. No.: B12392943

[Get Quote](#)

Disclaimer: The substance "**MQA-P**" is not a recognized standard chemical identifier. Based on search query analysis, it is highly probable that "**MQA-P**" is a colloquial or internal reference to Methaqualone or a related analogue. This guide is therefore based on the available scientific and safety data for Methaqualone. Researchers and drug development professionals should exercise extreme caution and verify the identity of their specific compound before applying these guidelines.

This technical guide provides a comprehensive overview of the safety, handling, and toxicological properties of Methaqualone, a quinazolinone-class central nervous system depressant. The information is intended for researchers, scientists, and drug development professionals working with this controlled substance.

Chemical and Physical Properties

Methaqualone is a crystalline solid.^[1] Its key chemical and physical properties are summarized in the table below for easy reference. This data is crucial for understanding its behavior under various experimental conditions and for developing appropriate handling and storage protocols.

Property	Value	Source
Chemical Name	2-methyl-3-(2-methylphenyl)-4(3H)-quinazolinone	[2]
CAS Number	72-44-6	[2]
Molecular Formula	C ₁₆ H ₁₄ N ₂ O	[1]
Molecular Weight	250.30 g/mol	[2]
Melting Point	114-116 °C	[2]
Appearance	White crystalline powder	[1]
Solubility	Practically insoluble in water. Soluble in ethanol, ether, and chloroform.[2]	[1][2]
pKa	2.53	[1]

Toxicological Data

Methaqualone is a potent sedative-hypnotic with a high potential for abuse and overdose.[3] Its toxic effects are primarily due to its depression of the central nervous system. The following table summarizes key toxicological data.

Parameter	Value	Species	Route	Source
LD ₅₀ (Lethal Dose, 50%)	255 mg/kg	Rat	Oral	[2]
Lethal Dose (Human)	~8000 mg	Human	Oral	[3]
Coma-inducing Dose (Human)	~2000 mg (with alcohol)	Human	Oral	[3]
Peak Plasma Concentration	Reached within a few hours	Human	Oral	[3]
Elimination Half-life	20-60 hours	Human	-	[3]

Symptoms of Overdose:

- Delirium[3]
- Convulsions[3]
- Hypertonia and hyperreflexia[3]
- Vomiting[3]
- Kidney failure[3]
- Respiratory depression leading to coma or death[3]

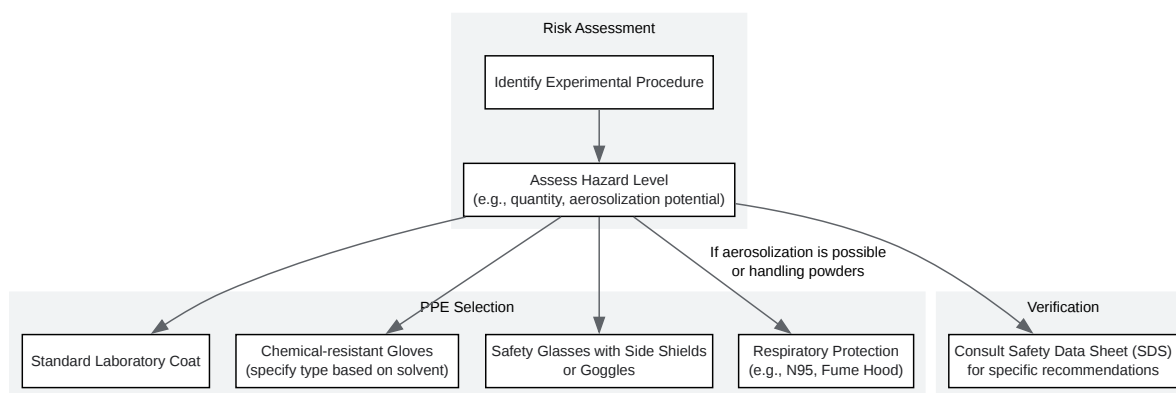
Safety and Handling Guidelines

Due to its hazardous nature and status as a controlled substance, strict safety protocols must be followed when handling Methaqualone in a research setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being undertaken. The following diagram outlines a general workflow for selecting

PPE.



[Click to download full resolution via product page](#)

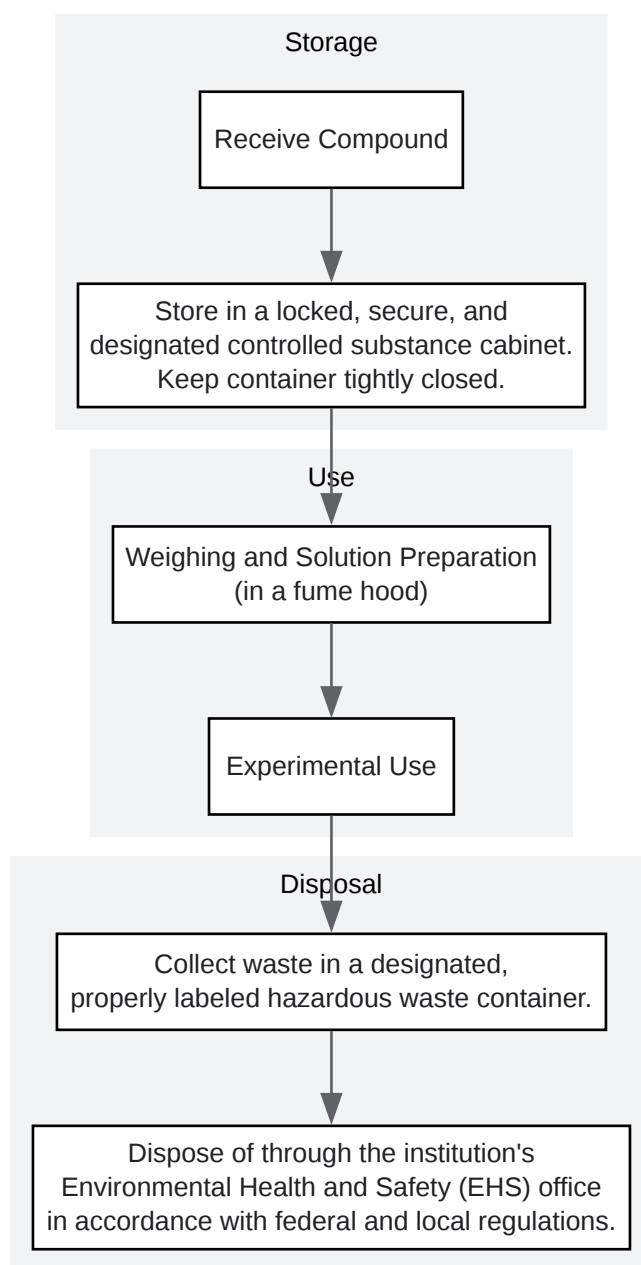
Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

Engineering Controls

- Fume Hood: All work with solid Methaqualone or concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: The laboratory should have adequate general ventilation.

Storage and Disposal

The following diagram illustrates the proper storage and disposal pathway for Methaqualone.



[Click to download full resolution via product page](#)

Caption: Recommended storage and disposal pathway for Methaqualone.

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. The container should be tightly sealed.[4][5]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Contact your institution's environmental health and safety department for

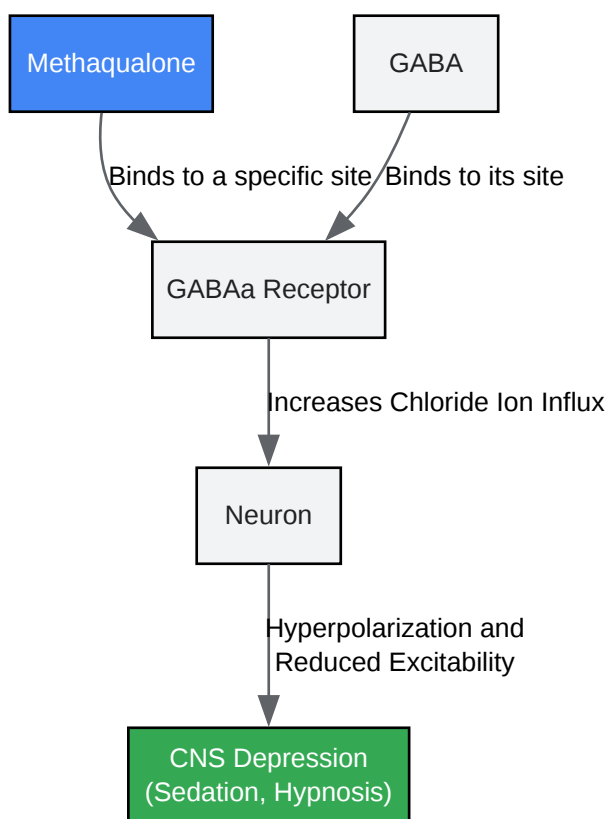
specific guidance.

Spill and Exposure Procedures

- **Spill:** In case of a spill, evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
- **Skin Contact:** Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Mechanism of Action

Methaqualone acts as a positive allosteric modulator of the GABAA receptor.^[1] This action enhances the effect of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA), leading to central nervous system depression. The following diagram illustrates this relationship.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methaqualone | C₁₆H₁₄N₂O | CID 6292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methaqualone [drugfuture.com]
- 3. Methaqualone - Wikipedia [en.wikipedia.org]
- 4. Drug quality and storage | MSF Medical Guidelines [medicalguidelines.msf.org]
- 5. iaphl.org [iaphl.org]
- To cite this document: BenchChem. [MQA-P: An In-depth Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392943#mqa-p-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com